

Technical Guide: Sourcing and Validating Ac-Lys(Ac)-OH

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: AC-Lys(AC)-OH

CAS No.: 499-86-5

Cat. No.: B556374

[Get Quote](#)

Part 1: Chemical Identity & The "Iso-Mass" Trap

Critical Warning: The primary challenge in sourcing **Ac-Lys(Ac)-OH** is distinguishing it from its mono-acetylated isomers. Many chemical databases and suppliers loosely apply CAS numbers, leading to the accidental purchase of N α -Acetyl-L-lysine (Ac-Lys-OH) or N ϵ -Acetyl-L-lysine (H-Lys(Ac)-OH) instead of the di-acetylated form.

The Three Isomers

All three compounds share similar names but have distinct biological functions. You must verify the chemical structure, not just the CAS number.

Feature	Target Compound: Di-Acetyl	Common Error: Alpha-Acetyl	Common Error: Epsilon-Acetyl
Short Name	Ac-Lys(Ac)-OH	Ac-Lys-OH	H-Lys(Ac)-OH
Full Name	N α ,N ϵ -Diacetyl-L-lysine	N α -Acetyl-L-lysine	N ϵ -Acetyl-L-lysine
CAS Number	499-86-5 (Primary) (Avoid 1946-82-3)	1946-82-3	692-04-6
Function	Histone Mimic (Epigenetics)	Deacetylase Substrate	Sirtuin Substrate / Metabolite
Charge (pH 7)	-1 (Carboxylate only)	-1 (Carboxylate only)	Zwitterionic (\pm)

Note on CAS 1946-82-3: While some databases link this CAS to the di-acetyl form, major suppliers like Sigma-Aldrich and Thermo Fisher assign it to N α -Acetyl-L-lysine. Do not order CAS 1946-82-3 if you require the di-acetylated histone mimic.

Part 2: Sourcing Strategy

Due to the specificity required, "commodity" chemical suppliers often stock only the mono-acetylated forms. You must utilize specialized peptide or fine chemical suppliers.

Tier 1: Validated Suppliers (High Confidence)

These suppliers explicitly list the di-acetylated structure.

Supplier	Catalog / Product ID	Grade	Notes
Bachem	Ac-Lys(Ac)-OH	Research / GMP	Recommended. Bachem is the gold standard for amino acid derivatives. Explicitly lists "Ac-Lys(Ac)-OH". [1] [2] [3]
ChemScene	CS-0310538	Research (98%+)	Correctly links to CAS 499-86-5. [4] Good for bulk/intermediate needs.
MedChemExpress	HY-W015886	Research	Verify batch COA for di-acetylation before purchase.

Tier 2: Custom Synthesis / Special Order

If Tier 1 is unavailable, request a custom synthesis using the following specification block to avoid ambiguity:

“

Specification for Custom Synthesis:

- *Chemical Name: N-alpha, N-epsilon-Diacetyl-L-lysine*
- *Structure: Both amine groups acetylated; free carboxylic acid. [\[1\]](#)[\[2\]](#) * Formula: C₁₀H₁₈N₂O₄*
- *MW: 230.26 g/mol*
- *Purity: >98% (HPLC), Enantiomeric excess >99% (L-isomer).*

Part 3: Validation Protocol (Self-Validating System)

Upon receipt, you must verify that the product is fully acetylated. The presence of a free amine (mono-acetylated impurity) will drastically alter binding constants in bromodomain assays due to the introduction of a positive charge.

Quality Control Workflow

The following DOT diagram outlines the decision logic for validating the compound.

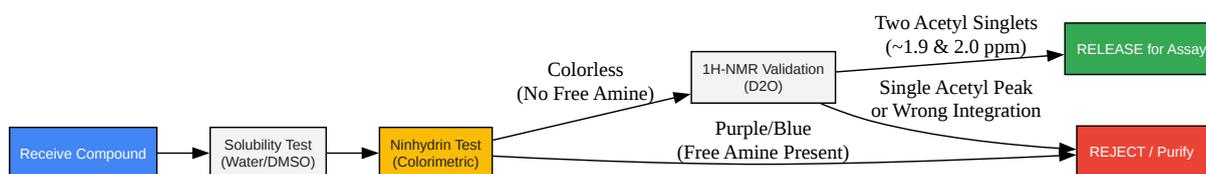


Figure 1: QC Decision Tree. Ninhydrin confirms absence of free amines; NMR confirms di-acetylation.

[Click to download full resolution via product page](#)

1H-NMR Signature (D₂O)

The definitive confirmation is 1H-NMR. You should observe two distinct acetyl methyl singlets because the chemical environments of the

-amine and

-amine differ.

- ~1.95 ppm (s, 3H): Acetyl group on
-amine (Side chain).
- ~2.02 ppm (s, 3H): Acetyl group on
-amine (Backbone).
- ~4.1-4.3 ppm (m, 1H):

-proton (shifted downfield due to N-acetylation).

If you see only one large singlet at ~2.0 ppm integrating to 3H (relative to the backbone), you have a mono-acetylated species.

Part 4: Application Workflow (Bromodomain Assays)

Ac-Lys(Ac)-OH is primarily used as a minimal pharmacophore control in Bromodomain (BRD) binding assays. It mimics the acetylated lysine residue on histone tails (e.g., H3K14ac, H4K5ac) without the complexity of the full peptide sequence.

Experimental Logic

In a competitive binding assay (e.g., AlphaScreen, TR-FRET, or FP), **Ac-Lys(Ac)-OH** serves as a low-affinity ligand (

typically in the mM range) to validate the "reader" pocket's integrity. It proves that the protein is specifically recognizing the acetyl-lysine moiety and not binding non-specifically to the peptide backbone.

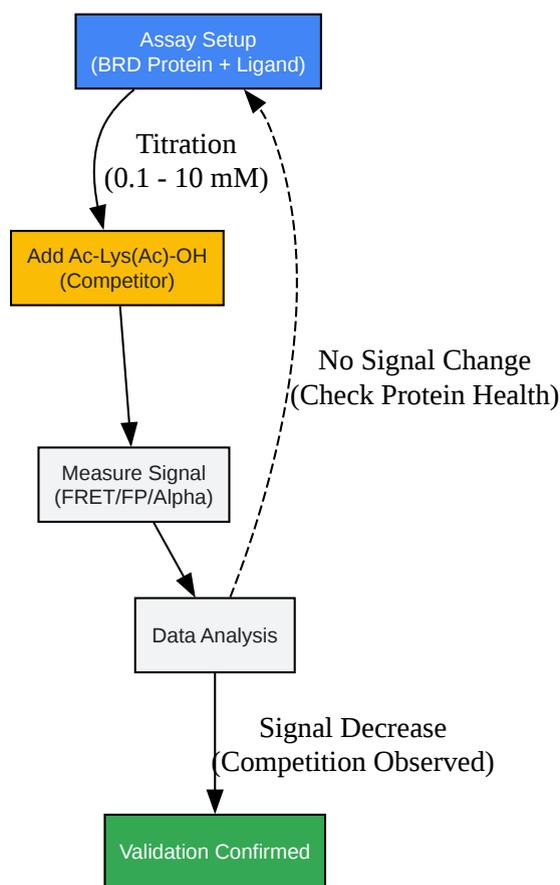


Figure 2: Competition Assay Workflow. Ac-Lys(Ac)-OH competes with the probe for the BRD pocket.

[Click to download full resolution via product page](#)

Protocol: Preparation of 100 mM Stock Solution

- Weighing: Weigh ~23 mg of **Ac-Lys(Ac)-OH** (MW 230.26).
- Solvent: Dissolve in 1.0 mL of 50 mM HEPES (pH 7.5) or PBS.
 - Note: Unlike hydrophobic inhibitors (e.g., JQ1), **Ac-Lys(Ac)-OH** is highly water-soluble. Avoid DMSO if possible, as high DMSO concentrations can interfere with some protein-protein interactions.

- pH Adjustment: The free carboxylic acid may lower the pH of unbuffered water. Ensure the final buffer pH is 7.4–7.5 to mimic physiological conditions.
- Storage: Aliquot and store at -20°C. Stable for >1 year.

References

- PubChem.Compound Summary: N2,N6-Diacetyl-L-lysine (CAS 499-86-5).[1][2] National Library of Medicine. Available at: [\[Link\]\[1\]](#)
- Filippakopoulos, P., et al. (2012). Histone Recognition and Large-Scale Structural Analysis of the Human Bromodomain Family. Cell.[5] (Establishes acetyl-lysine recognition mechanisms). Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. AC-Lys(AC)-OH | C10H18N2O4 | CID 7019608 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. AC-Lys(AC)-OH | C10H18N2O4 | CID 7019608 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Bachem Ac-Lys(Ac)-D-Ala-D-Ala-OH, Quantity: Each of 1 | Fisher Scientific [fishersci.com]
- 4. chemscene.com [chemscene.com]
- 5. N-epsilon-acetyl-L-lysine | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [Technical Guide: Sourcing and Validating Ac-Lys(AC)-OH]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b556374#ac-lys-ac-oh-suppliers-and-purchasing-options>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com